

Application Notes and Protocols: Evifacotrep

Dissolution in DMSO for In Vitro Assays

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Compound of Interest

Compound Name: Evifacotrep

Cat. No.: B8238393

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dissolution of **Evifacotrep** in dimethyl sulfoxide (DMSO) for use in various in vitro assays. Adherence to this protocol is crucial for ensuring the accurate and reproducible application of this potent TRPC5/TRPC4 antagonist in experimental settings.

Chemical Properties of Evifacotrep

Evifacotrep is a selective antagonist of the transient receptor potential canonical 4 and 5 (TRPC4/TRPC5) channels.^{[1][2]} It is a valuable tool for investigating the roles of these channels in neurological and kidney diseases.^{[1][2][3]}

Property	Value	Reference
CAS Number	2413739-88-3	
Molecular Formula	C ₁₈ H ₁₂ ClF ₄ N ₅ O ₂	
Molecular Weight	441.77 g/mol	
Appearance	White to off-white solid	
Purity	>98% (typical)	
Solubility in DMSO	50 mg/mL (113.18 mM)	

Experimental Protocol: Dissolution of Evifacotrep in DMSO

This protocol outlines the steps for preparing a high-concentration stock solution of **Evifacotrep** in DMSO.

Materials:

- **Evifacotrep** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Ultrasonic bath
- Calibrated pipettes and sterile pipette tips

Procedure:

- Preparation:
 - Bring the vial of **Evifacotrep** powder to room temperature before opening to prevent condensation.
 - Ensure that the DMSO is anhydrous or from a newly opened bottle, as DMSO is hygroscopic and absorbed water can affect solubility.
- Calculation of Required Volumes:
 - To prepare a 10 mM stock solution, for example, you would dissolve 4.4177 mg of **Evifacotrep** in 1 mL of DMSO. Use the following formula to calculate the required mass for your desired concentration and volume: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

- Dissolution:
 - Add the calculated amount of DMSO to the vial containing the **Evifacotrep** powder.
 - Vortex the mixture for 1-2 minutes.
 - To ensure complete dissolution, warm the solution to 60°C. A water bath or heat block is recommended for gentle and uniform heating.
 - Following warming, sonicate the solution in an ultrasonic bath for 10-15 minutes.
 - Visually inspect the solution to ensure that all solid material has dissolved. The solution should be clear.
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots in tightly sealed amber vials or cryovials.
 - For long-term storage (up to 6 months), store the stock solution at -80°C.
 - For short-term storage (up to 1 month), the solution can be stored at -20°C.

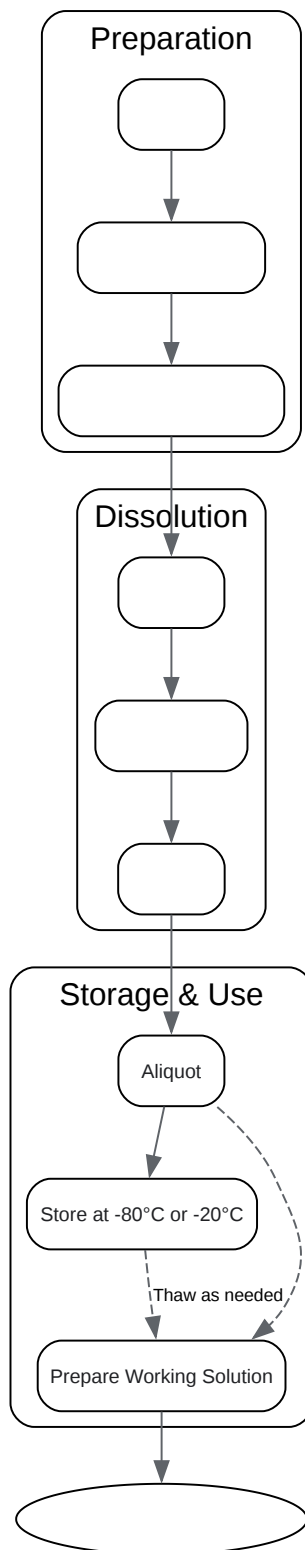
Working Solution Preparation:

- To prepare a working solution for your in vitro assay, dilute the stock solution in the appropriate cell culture medium or buffer.
- For example, to prepare a 1 μ M working solution from a 10 mM stock, you would perform a 1:10,000 dilution.
- It is important to note that the final concentration of DMSO in the assay should be kept low (typically <0.1%) to avoid solvent-induced cellular toxicity.

Visualized Experimental Workflow & Signaling Pathway

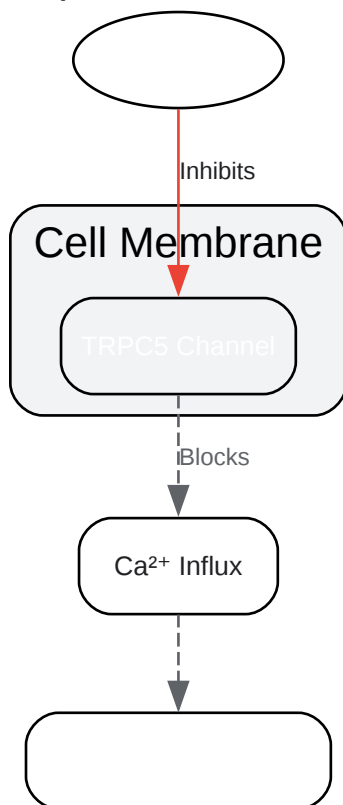
The following diagrams illustrate the experimental workflow for preparing **Evifacotrep** and its mechanism of action.

Experimental Workflow for Evifacotrep Solution Preparation

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Caption: Workflow for preparing **Evifacotrep** stock and working solutions.

Evifacotrep Mechanism of Action



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Caption: Simplified signaling pathway showing **Evifacotrep**'s inhibition of the TRPC5 channel.

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